

Renzapride: A Comprehensive Technical Profile of 5-HT₄ Receptor Binding and Selectivity

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Compound of Interest

Compound Name: *Renzapride*

Cat. No.: *B1228393*

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Abstract

Renzapride is a potent and selective 5-HT₄ receptor agonist with a complex pharmacological profile that also includes antagonist activity at 5-HT₃ and 5-HT_{2B} receptors. This dual action makes it a compound of significant interest for the treatment of gastrointestinal motility disorders. This technical guide provides an in-depth analysis of **Renzapride**'s binding affinity and selectivity for the 5-HT₄ receptor, presenting quantitative data, detailed experimental methodologies, and visual representations of key biological and experimental processes. The information herein is intended to serve as a comprehensive resource for researchers and professionals involved in the study and development of serotonergic agents.

Renzapride Binding Affinity and Selectivity Profile

Renzapride's interaction with serotonin (5-HT) receptors has been characterized through extensive in vitro radioligand binding inhibition studies. The following tables summarize the quantitative data on its binding affinity (K_i) for various human and animal 5-HT receptor subtypes, providing a clear overview of its selectivity profile.

Table 1: Renzapride Binding Affinity (K_i) for Serotonin (5-HT) Receptors

Receptor Subtype	Tissue/System Source	K _i (nmol/L)
5-HT4	Guinea-pig	477[1][2]
Cloned human	115[3]	
5-HT3	Cloned human	17[1][2]
5-HT2A	Cloned human	>10,000
5-HT2B	Cloned human	667
5-HT2C	Cloned human	>10,000

Data compiled from in vitro radioligand binding inhibition studies.

Table 2: Renzapride Selectivity Profile Against Other 5-HT Receptors

Receptor Subtype	Binding Affinity (K _i)	Result
5-HT1A	>10,000 nmol/L	No significant affinity[1]
5-HT1B	>10,000 nmol/L	No significant affinity[1]
5-HT1D	>10,000 nmol/L	No significant affinity[1]
5-HT5A	>10,000 nmol/L	No significant affinity[1]
5-HT6	>10,000 nmol/L	No significant affinity[1]
5-HT7	>10,000 nmol/L	No significant affinity[1]

As the data indicates, **Renzapride** demonstrates high affinity for the 5-HT3 and 5-HT4 receptors.[1][2] While it is a potent agonist at the 5-HT4 receptor, it acts as an antagonist at the 5-HT3 receptor.[1] The compound also shows inhibitory properties at 5-HT2B receptors.[1][2] **Renzapride** has a significantly lower affinity for other serotonin receptor subtypes, highlighting its selectivity.[1]

Experimental Protocols

The following sections detail the methodologies employed in the key experiments cited for determining the binding affinity and selectivity of **Renzapride**.

Radioligand Binding Inhibition Assay

This protocol outlines the steps for a competitive radioligand binding assay to determine the inhibition constant (K_i) of a test compound like **Renzapride** for a specific receptor.

Objective: To determine the affinity of **Renzapride** for serotonin receptor subtypes by measuring its ability to displace a specific high-affinity radioligand.

Materials:

- Membrane preparations from animal tissue (e.g., guinea pig ileum for 5-HT₄ receptors) or from cell lines transfected with cloned human receptors (e.g., HEK293 cells expressing human 5-HT₃ or 5-HT₄ receptors).
- Radiolabeled ligand with high affinity and specificity for the target receptor (e.g., [³H]GR113808 for 5-HT₄ receptors).
- **Renzapride** (test compound).
- Incubation buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Wash buffer (ice-cold).
- Glass fiber filters.
- Scintillation cocktail.
- Scintillation counter.

Procedure:

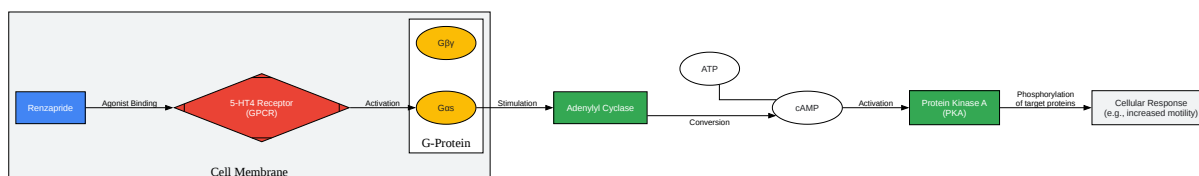
- Membrane Preparation:
 - Homogenize the tissue or cells in a suitable buffer.

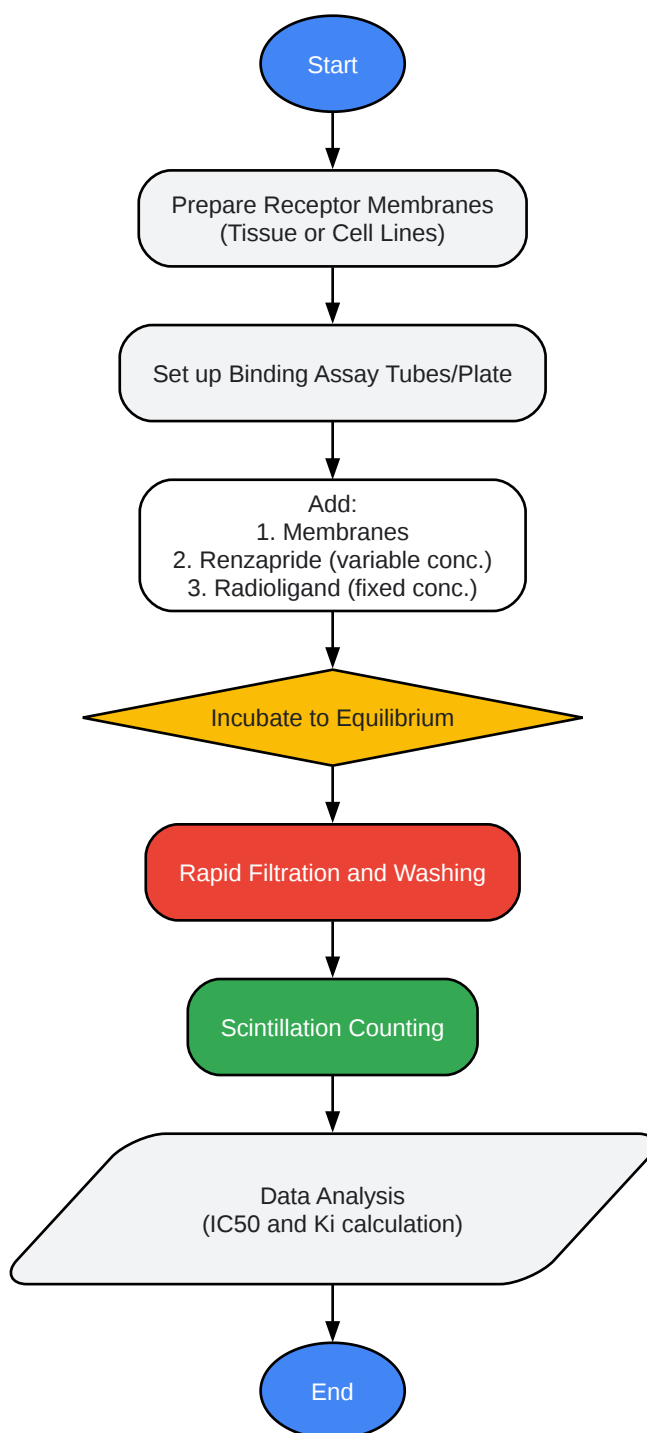
- Centrifuge the homogenate at a low speed to remove nuclei and cellular debris.
- Centrifuge the resulting supernatant at a high speed to pellet the membranes.
- Wash the membrane pellet with fresh buffer and resuspend to a final protein concentration of 0.1-1.0 mg/mL.
- Binding Assay:
 - In a series of microcentrifuge tubes or a 96-well plate, add the membrane preparation.
 - Add increasing concentrations of **Renzapride**.
 - Add a fixed concentration of the radiolabeled ligand.
 - For determining non-specific binding, add a high concentration of a known, unlabeled ligand for the target receptor to a separate set of tubes.
 - Incubate the mixture at a specific temperature (e.g., 25°C or 37°C) for a predetermined time to reach equilibrium.
- Filtration and Washing:
 - Rapidly terminate the binding reaction by vacuum filtration through glass fiber filters, which traps the membranes with the bound radioligand.
 - Quickly wash the filters with ice-cold wash buffer to remove unbound radioligand.
- Quantification:
 - Place the filters in scintillation vials.
 - Add scintillation cocktail to each vial.
 - Measure the radioactivity (in counts per minute, CPM) using a scintillation counter.
- Data Analysis:

- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Plot the percentage of specific binding against the logarithm of the **Renzapride** concentration.
- Determine the IC50 value (the concentration of **Renzapride** that inhibits 50% of the specific binding of the radioligand) from the resulting sigmoidal curve.
- Calculate the inhibition constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.

Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key signaling pathway and experimental workflow discussed in this guide.





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